

N-Acetyl Guanosine in supramolecular hydrogel formation

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Compound Focus: N-Acetyl Guanosine

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Application Notes: TAcG in Hydrogel Formation

The primary application of TAcG is to mix with unmodified guanosine (G) to tailor the properties of the resulting supramolecular hydrogel. The key findings from the literature are summarized below [1] [2].

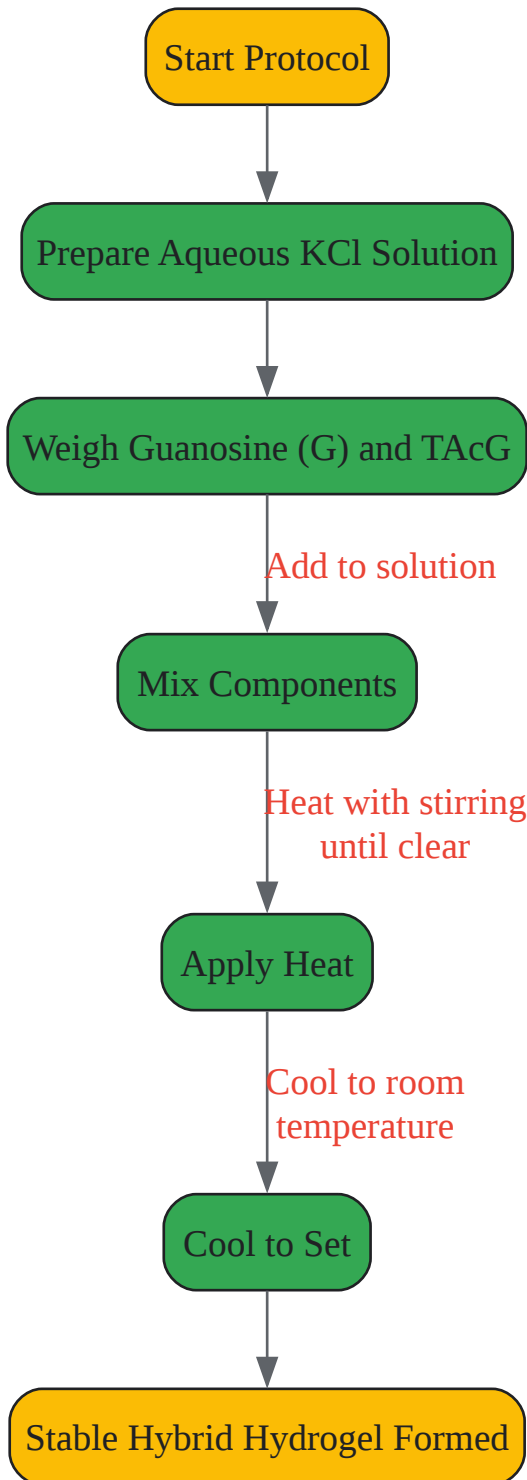
Application Goal	Formulation Strategy	Key Outcomes and Properties
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| **Tailoring Hydrogel Properties** | Mixing a gelator (Guanosine, G) with a nongelator (TAcG) in aqueous potassium chloride (KCl) solution [1] [2]. | - **Enhanced Stability:** Forms very stable hydrogels with long lifetime stability [1] [2].

- **Thermomechanical Control:** Improved thermo-mechanical behavior [1] [2].
- **Morphological Changes:** Reduced driving force toward crystallization; leads to a simultaneous **decrease in fiber length** and an **increase in fiber width** with higher TAcG content [1] [2]. |

Experimental Protocol: Forming G/TAcG Hybrid Hydrogels

Below is a detailed methodology for creating stable hydrogels based on the mixture of guanosine and TAcG, as described in the literature [1] [2].



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Materials

- **Gelator:** Guanosine (G)
- **Modifier:** 2',3',5'-tri-O-acetylguanosine (TAcG)
- **Gelation Agent:** Potassium chloride (KCl)
- **Solvent:** Deionized water

Procedure

- **Solution Preparation:** Prepare an aqueous solution of potassium chloride (KCl) at the desired molarity. The specific concentration used in the studies was not detailed in the abstracts, but KCl is essential for G-quartet formation [1] [2].
- **Weighing:** Weigh out the appropriate masses of guanosine (G) and TAcG. The properties of the final gel can be tuned by varying the ratio of G to TAcG.
- **Mixing and Dissolution:** Add the mixture of G and TAcG to the KCl solution.
- **Heating:** Heat the suspension with stirring. The heat helps to dissolve the solid components fully into the solution.
- **Gelation:** Allow the resulting clear solution to cool to room temperature. A stable, supramolecular hydrogel will form upon cooling.

Characterization Techniques

The properties of the G/TAcG hydrogels were elucidated using a variety of characterization methods [1]. You can employ these techniques to validate your hydrogel's structure and properties.

Characterization Method	Application in Analysis
Rheology	Characterize the mechanical strength, stability, and viscoelastic behavior of the hydrogel [1].
Small-Angle Neutron Scattering (SANS)	Probe the internal structure and morphology of the fibrous network in the gel [1].
Differential Scanning Calorimetry (DSC)	Investigate the thermal behavior and phase transitions of the hydrogel system [1].

Characterization Method	Application in Analysis
Atomic Force Microscopy (AFM)	Image the surface topology and nanostructure of the gel fibers, confirming changes in fiber dimensions [1].

Interpretation and Mechanism

The incorporation of TAcG, which is more hydrophobic than guanosine, modifies the self-assembly process [1] [2]. It reduces the system's tendency to form large crystals, leading to a more stable fibrous network with altered nanoscale architecture (shorter but wider fibers). This makes the hydrogel's mechanical and thermal properties highly tunable.

Context with Other Guanosine Hydrogel Systems

It is useful to note that guanosine-based hydrogels are a vibrant field of research. Other common strategies to form and stabilize these hydrogels include:

- **Borate Esters:** Using boric acid or phenylboronic acid derivatives to form dynamic covalent bonds with the guanosine ribose ring, greatly improving long-term stability and enabling 3D printing [3] [4].
- **Cation Cross-linking:** Using ions like K^+ to stabilize the core G-quartet structure, which is a fundamental step in most guanosine gelation processes [3] [5].

I hope this detailed protocol and application note for a related acetylated guanosine derivative provides a solid foundation for your work.

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